

# Methyl 5-bromopyridine-2-carboxylate physical properties

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## Compound of Interest

**Compound Name:** Methyl 5-bromopyridine-2-carboxylate

**Cat. No.:** B1661943

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An In-depth Technical Guide to the Physical Properties of **Methyl 5-bromopyridine-2-carboxylate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is fundamental. This guide provides a detailed overview of the physical properties of **Methyl 5-bromopyridine-2-carboxylate**, a key intermediate in organic synthesis.

## Core Physical and Chemical Data

**Methyl 5-bromopyridine-2-carboxylate** is a halogenated pyridine derivative. Its core physical and chemical properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Citations
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	216.03 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to pale cream or pale yellow crystals or powder	<a href="#">[1]</a>
Melting Point	98.0-105.0 °C	<a href="#">[1]</a>
Solubility	Soluble in water.	<a href="#">[4]</a>
CAS Number	29682-15-3	<a href="#">[1]</a> <a href="#">[2]</a>

## Spectroscopic and Analytical Data

Spectroscopic data is crucial for the structural elucidation and purity assessment of **Methyl 5-bromopyridine-2-carboxylate**.

Spectroscopic Data	Details	Citations
<sup>1</sup> H NMR	(400 MHz, DMSO-d <sub>6</sub> ): δ 8.86 (d, J=1.9 Hz, 1H), 8.28 (dd, J=8.4, 2.4 Hz, 1H), 8.00 (d, J=8.4 Hz, 1H), 3.89 (s, 3H) ppm.	<a href="#">[4]</a>
<sup>13</sup> C NMR	Data available in spectral databases.	<a href="#">[2]</a> <a href="#">[5]</a>
Mass Spectrometry	m/z 216.14 (M <sup>+</sup> ).	<a href="#">[4]</a>
Infrared (IR)	KBr pellet technique can be used for analysis.	<a href="#">[2]</a>
Assay (GC)	≥98.0%	<a href="#">[1]</a>

## Experimental Protocols

The determination of the physical properties of **Methyl 5-bromopyridine-2-carboxylate** involves standard analytical techniques.

## Synthesis and Purification

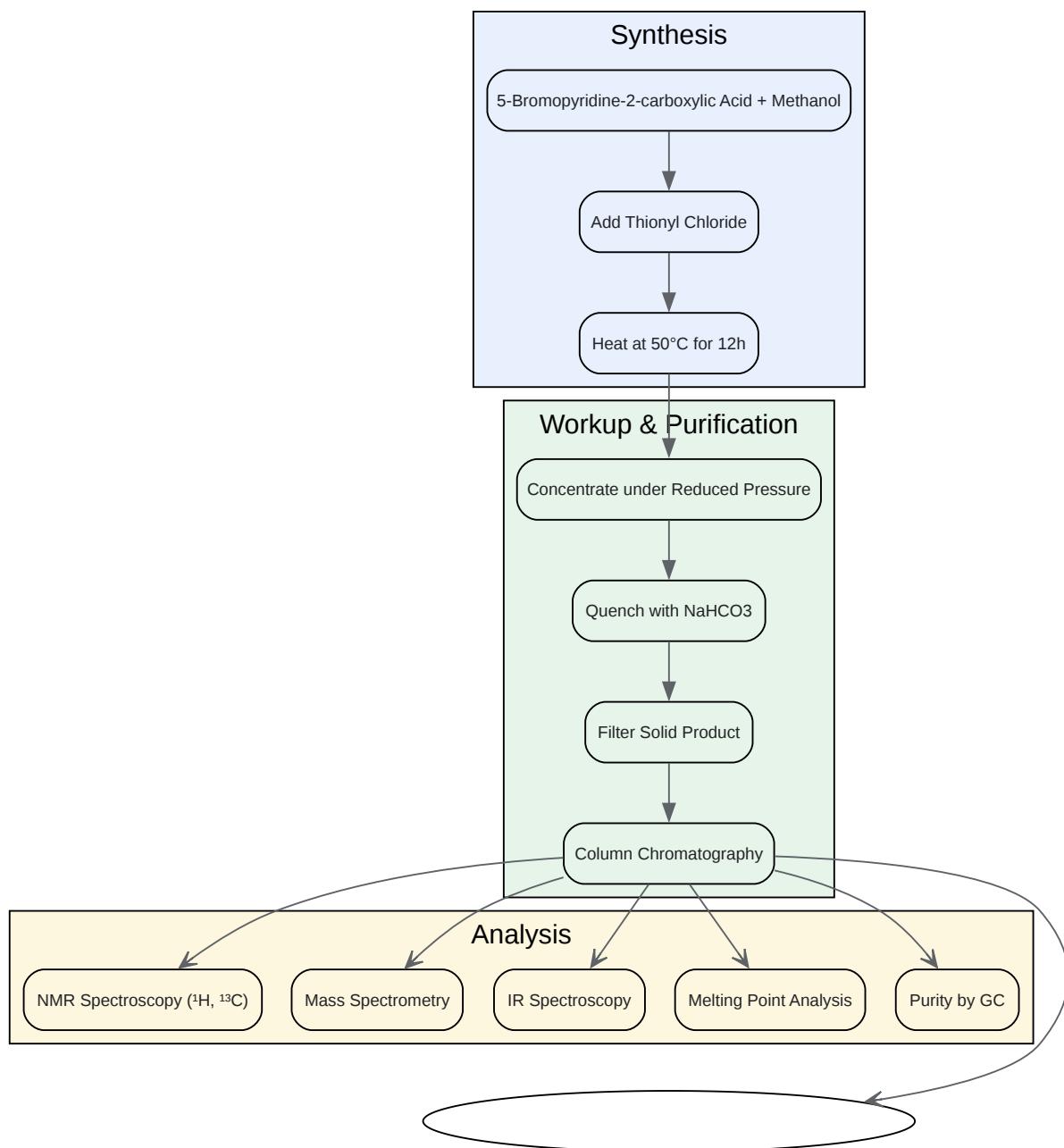
A common synthetic route to **Methyl 5-bromopyridine-2-carboxylate** involves the esterification of 5-bromopyridine-2-carboxylic acid.[4][6] A general procedure is as follows:

- 5-bromopyridine-2-carboxylic acid is dissolved in anhydrous methanol at 0 °C.[4]
- Thionyl chloride is added dropwise to the solution.[4]
- The reaction mixture is then warmed to room temperature and subsequently heated to 50 °C for 12 hours.[4]
- The reaction progress is monitored by thin-layer chromatography (TLC) and liquid chromatography-mass spectrometry (LC-MS).[4]
- Upon completion, the reaction mixture is concentrated under reduced pressure.[4]
- The resulting residue is quenched with a saturated sodium bicarbonate solution, and the solid product is collected by filtration.[4]
- Further purification can be achieved by silica gel column chromatography using a hexane:ethyl acetate gradient.[7]

## Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **Methyl 5-bromopyridine-2-carboxylate**.

## Workflow for Synthesis and Characterization

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## Synthesis and Characterization Workflow

## Safety and Handling

**Methyl 5-bromopyridine-2-carboxylate** is classified with the following hazards:

- Causes skin irritation (H315).[2]
- Causes serious eye irritation (H319).[2]
- May cause respiratory irritation (H335).[2]

Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

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